

# telomerization synthesis Perfluorohept-3-ene

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Perfluorohept-3-ene

CAS No.: 71039-88-8

Cat. No.: S3139588

Get Quote

## Research Context and Alternative Pathways

While direct telomerization synthesis data for **Perfluorohept-3-ene** is unavailable, the search results indicate that **Perfluorohept-1-ene** is a known compound and is involved in related chemical processes [1] [2]. One study details its catalytic isomerization into a mixture containing **Perfluorohept-3-ene** [3]. This suggests that **isomerization of related perfluoroolefins** might be a viable alternative synthesis route.

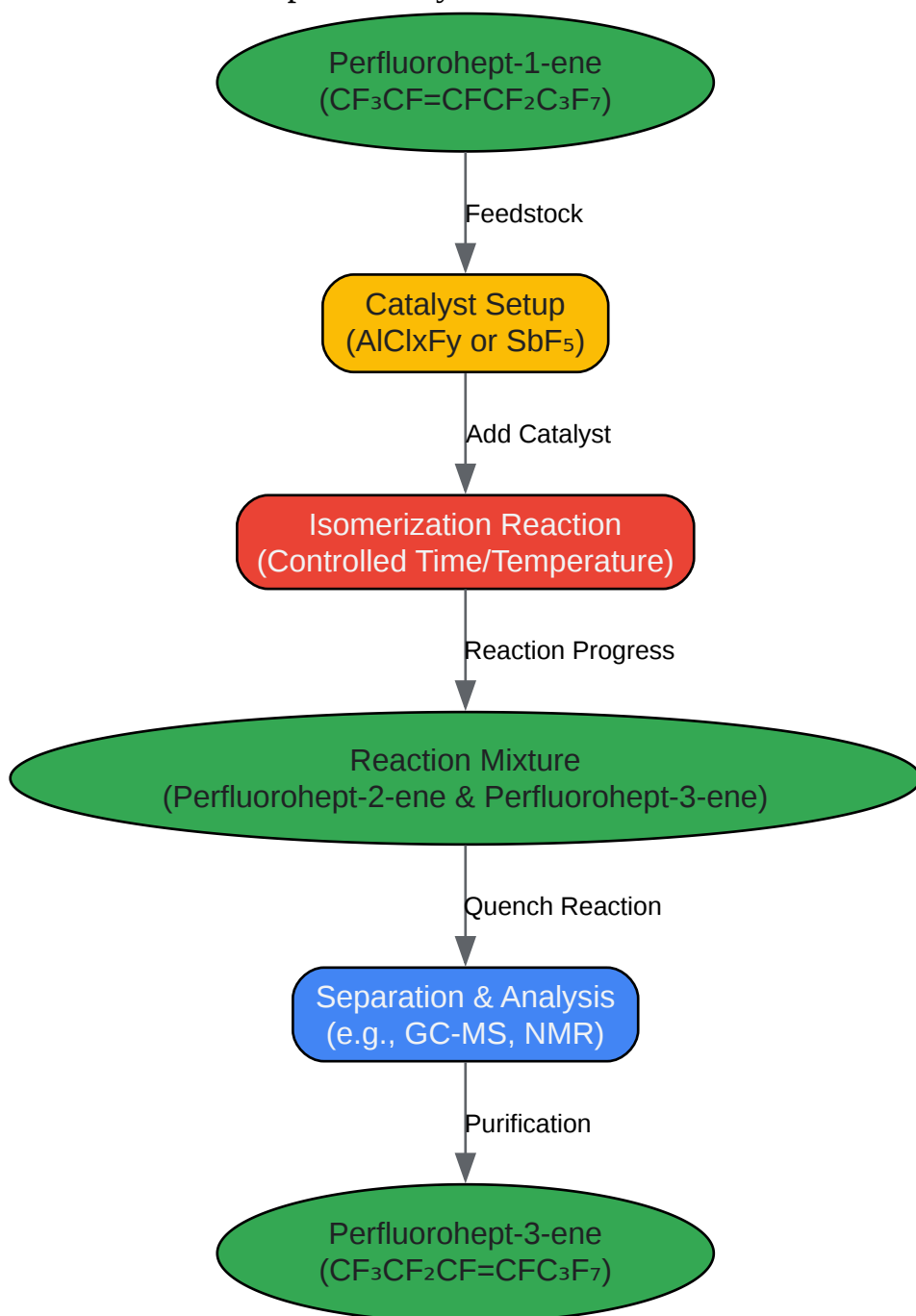
The table below summarizes the key information on Perfluorohept-1-ene from the search results:

Property	Description
CAS Number	355-63-5 [1]
Molecular Formula	C~7~F~14~ [1]
Alternate Names	Perfluoroheptene-1 [1]
Application	Reactive terminal F-olefin electrophile; also identified as a Product of Incomplete Destruction (PID) from the thermal oxidative decomposition of Perfluorooctanoic Acid (PFOA) [1] [2].

## Proposed Experimental Workflow for Isomerization

The following diagram outlines a general experimental workflow for the catalytic isomerization of Perfluorohept-1-ene, based on the referenced process [3]. This can serve as a starting point for developing a specific protocol for **Perfluorohept-3-ene** synthesis.

### Perfluorohept-3-ene Synthesis via Isomerization



Click to download full resolution via product page

## Suggestions for Further Research

To obtain the specific information you need, I suggest you:

- **Consult Specialized Databases:** Search directly in scientific databases like **SciFinder**, **Reaxys**, or **PubMed** using the precise chemical name "**Perfluorohept-3-ene**" and its CAS Number (if available) as keywords.
- **Review Broader Literature:** Look for review articles or books on the topic of "Modern Synthesis Processes and Reactivity of Fluorinated Compounds" or "Telomerization Reactions of Fluoroolefins" [4] [3]. These can provide foundational knowledge and lead you to primary research sources.
- **Refine Your Search:** If using general search engines, try more specific queries such as "telomerization synthesis of perfluoroolefins" or "isomerization of Perfluorohept-1-ene to **Perfluorohept-3-ene**".

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. -1- Perfluorohept | CAS 355-63-5 | SCBT - Santa Cruz... ene [scbt.com]
2. Formation of Products of Incomplete Destruction (PID) from the... [pubmed.ncbi.nlm.nih.gov]
3. Volume # 6(61), November - December 2008 — "A breakthrough in... [en.notes.fluorine1.ru]
4. sciencedirect.com/science/article/abs/pii/B9780128037409000184 [sciencedirect.com]

To cite this document: Smolecule. [telomerization synthesis Perfluorohept-3-ene]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3139588#telomerization-synthesis-perfluorohept-3-ene>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)